

Proper Disposal of PDINO: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Pdino*

Cat. No.: *B8222528*

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For researchers, scientists, and drug development professionals, ensuring safe and compliant disposal of all laboratory chemicals is paramount. This guide provides essential information for the proper disposal of **PDINO** (N,N'-Bis(N,N-dimethylpropan-1-amine oxide)perylene-3,4,9,10-tetracarboxylic diimide), a cathode interlayer material utilized in organic electronics.

While **PDINO** is classified as a low-hazard substance, adherence to established laboratory waste management protocols is crucial to maintain a safe working environment and ensure regulatory compliance.

Safety and Handling Profile of PDINO

A Safety Data Sheet (SDS) for **PDINO** indicates that it is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.^[1] Furthermore, the product does not require hazard labeling under EC directives or respective national laws.^[1] The substance is not identified as persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).^[1]

Despite its low-hazard classification, standard laboratory precautions should always be observed when handling **PDINO**. This includes avoiding inhalation, ingestion, and contact with skin and eyes.^[1] Appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat, should be worn.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **PDINO**.

Property	Value	Source
CAS Number	1558023-86-1	[1]
Molecular Formula	C34H32N4O6	[1]
Appearance	Red-Brown Powder/Crystals	[1]
Purity	>98% (¹ H NMR)	
Solubility	Soluble in Methanol	

Step-by-Step Disposal Protocol

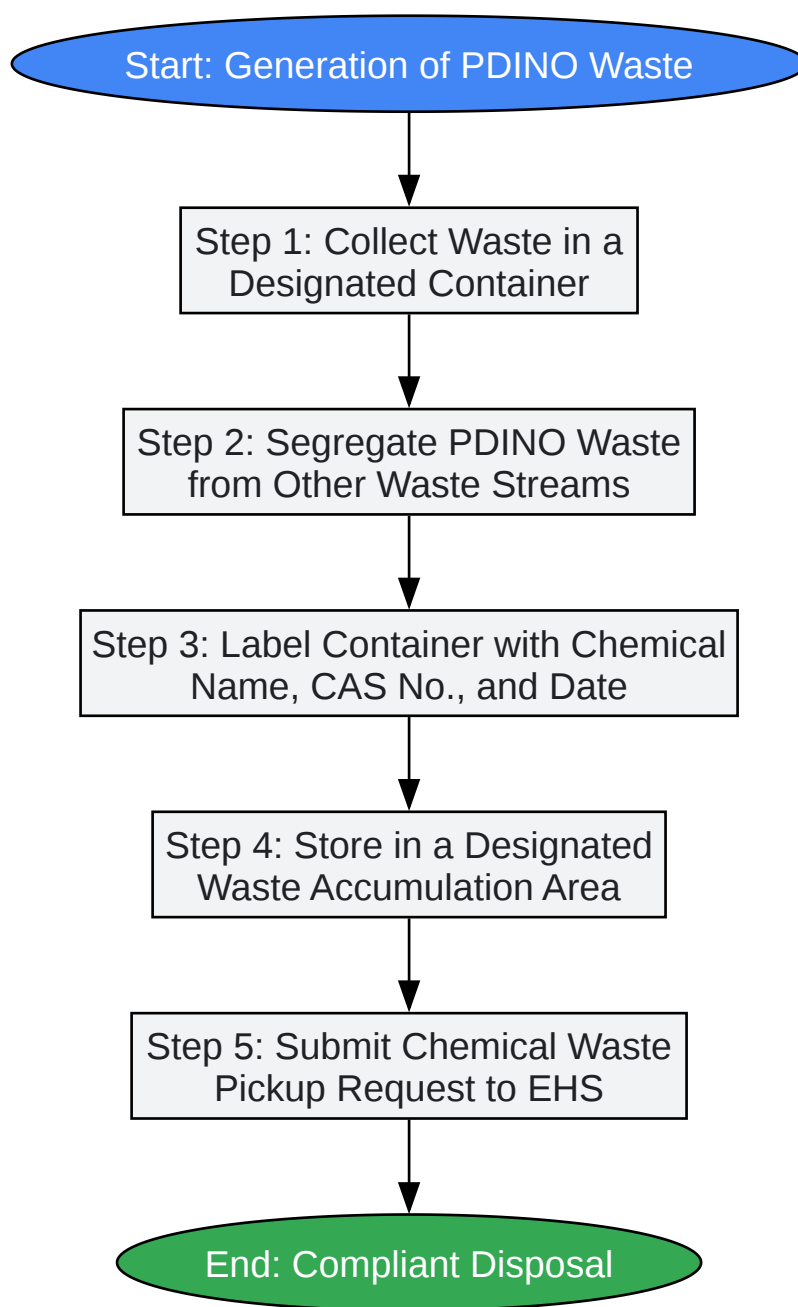
The following procedure outlines the recommended steps for the proper disposal of **PDINO** waste. This protocol is based on general best practices for chemical waste management in a laboratory setting.

- Waste Collection:
 - Designate a specific, clearly labeled waste container for **PDINO** solid waste.
 - The container should be made of a material compatible with organic solids.
 - Ensure the container is kept closed when not in use.
- Waste Segregation:
 - Do not mix **PDINO** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Keep **PDINO** waste separate from hazardous materials, sharps, and biological waste.
- Container Labeling:
 - Label the waste container with "**PDINO** Waste" and the full chemical name: "N,N'-Bis(N,N-dimethylpropan-1-amine oxide)perylene-3,4,9,10-tetracarboxylic diimide".

- Include the CAS number (1558023-86-1) on the label.
- Indicate the start date of waste accumulation.
- Storage:
 - Store the **PDINO** waste container in a designated, well-ventilated waste accumulation area.
 - The storage area should be away from general laboratory traffic and incompatible materials.
- Disposal Request:
 - Once the container is full or has reached the maximum accumulation time set by your institution, submit a chemical waste pickup request to your EHS office.
 - Follow your institution's specific procedures for waste pickup and documentation.

Experimental Workflow for PDINO Disposal

The logical flow for the proper disposal of **PDINO** is illustrated in the diagram below. This workflow ensures that all necessary safety and regulatory steps are followed.



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Caption: Logical workflow for the proper disposal of **PDINO** waste.

Disclaimer: This document provides general guidance. Always consult your institution's specific Environmental Health and Safety (EHS) protocols and the manufacturer's Safety Data Sheet (SDS) for complete and detailed instructions.

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References

- 1. downloads.ossila.com [downloads.ossila.com]
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